

Alanyl-tyrosine: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Alanyl-tyrosine*

Cat. No.: *B12508813*

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An In-depth Examination of the Physicochemical Properties, Synthesis, and Biological Applications of a Key Dipeptide

Abstract

Alanyl-tyrosine is a dipeptide composed of the amino acids alanine and tyrosine. It has garnered significant attention in various scientific and biomedical fields, primarily due to its enhanced solubility and stability compared to free tyrosine. This technical guide provides a comprehensive overview of **Alanyl-tyrosine**, including its chemical and physical properties, detailed synthesis protocols, and its primary applications in cell culture, parenteral nutrition, and research. Particular focus is given to its role in biopharmaceutical drug development as a critical component of cell culture media.

Core Properties of Alanyl-tyrosine

Alanyl-tyrosine exists in different isomeric forms, with L-Alanyl-L-tyrosine being the most common and extensively studied. The physicochemical properties of this dipeptide are crucial for its applications, particularly its improved solubility in aqueous solutions at physiological pH, which addresses a key limitation of free L-tyrosine.

Physicochemical Data

The quantitative data for L-Alanyl-L-tyrosine are summarized in the table below, providing a clear reference for its physical and chemical characteristics.

Property	Value	Reference
CAS Number	3061-88-9	[1]
Molecular Formula	C ₁₂ H ₁₆ N ₂ O ₄	[1]
Molecular Weight	252.27 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[2]
Melting Point	238-240 °C (decomposition)	[2]
Boiling Point	558.0 ± 50.0 °C at 760 mmHg	[2]
Density	1.3 ± 0.1 g/cm ³	[2]
Water Solubility	More soluble than free tyrosine	[3][4]
Storage Conditions	-20°C, sealed containers	[1]

Note: A different isomer, β-Alanyl-L-tyrosine, has a distinct CAS number (21612-26-0) but the same molecular weight.

Synthesis of L-Alanyl-L-tyrosine

The synthesis of L-Alanyl-L-tyrosine can be achieved through both enzymatic and chemical methods. The choice of method depends on factors such as desired purity, yield, and scalability.

Enzymatic Synthesis Protocol

An environmentally friendly method for synthesizing L-Alanyl-L-tyrosine utilizes the enzyme α-ester acyltransferase. This biocatalytic approach offers high specificity and mild reaction conditions.

Experimental Protocol: Enzymatic Synthesis of L-Alanyl-L-tyrosine[2]

- Reactants: L-alanine methyl ester (acyl donor) and L-tyrosine (nucleophile).
- Enzyme: α -ester acyltransferase.
- Reaction Buffer: Boric acid-borax (0.2 mol/L), pH 9.5.
- Acyl Donor to Nucleophile Ratio: 2:1.
- Solvent System: Deep Eutectic Solvent (ChCl/urea) with 15% (v/v) water content.
- Temperature: 30°C.
- Purification: The product is isolated and purified from the reaction mixture.
- Characterization: The structure and purity of the synthesized L-Alanyl-L-tyrosine are confirmed using High-Performance Liquid Chromatography (HPLC), mass spectrometry, and Nuclear Magnetic Resonance (NMR) spectroscopy. A purity of 96.8% has been reported using this method.[2]

Chemical Synthesis Method

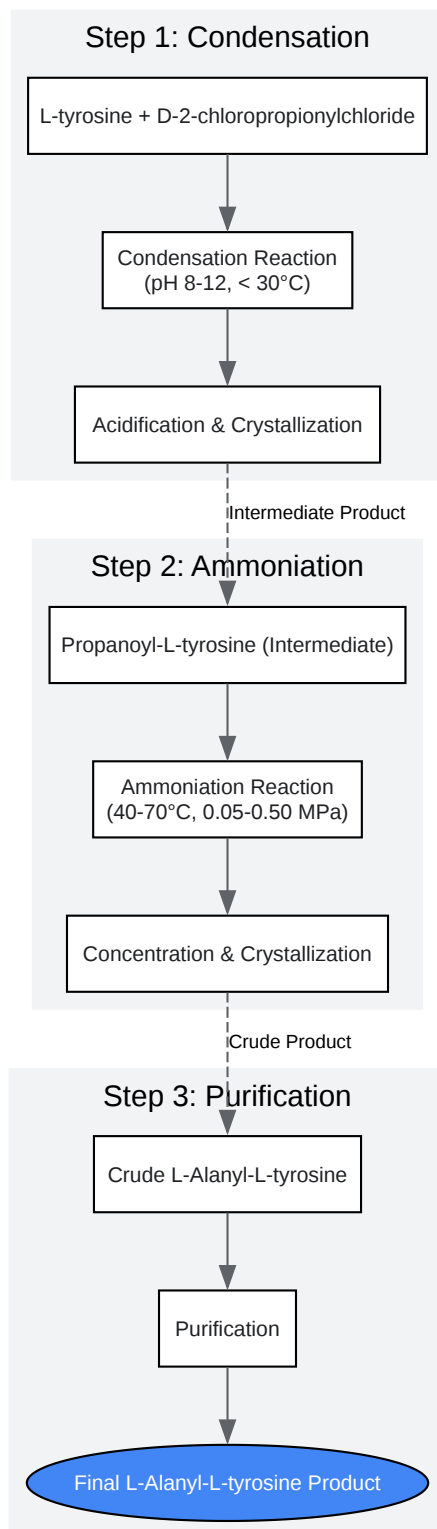
A chemical synthesis route for L-Alanyl-L-tyrosine has also been developed, as outlined in a patent. This method involves a multi-step process.

Experimental Protocol: Chemical Synthesis of L-Alanyl-L-tyrosine[5]

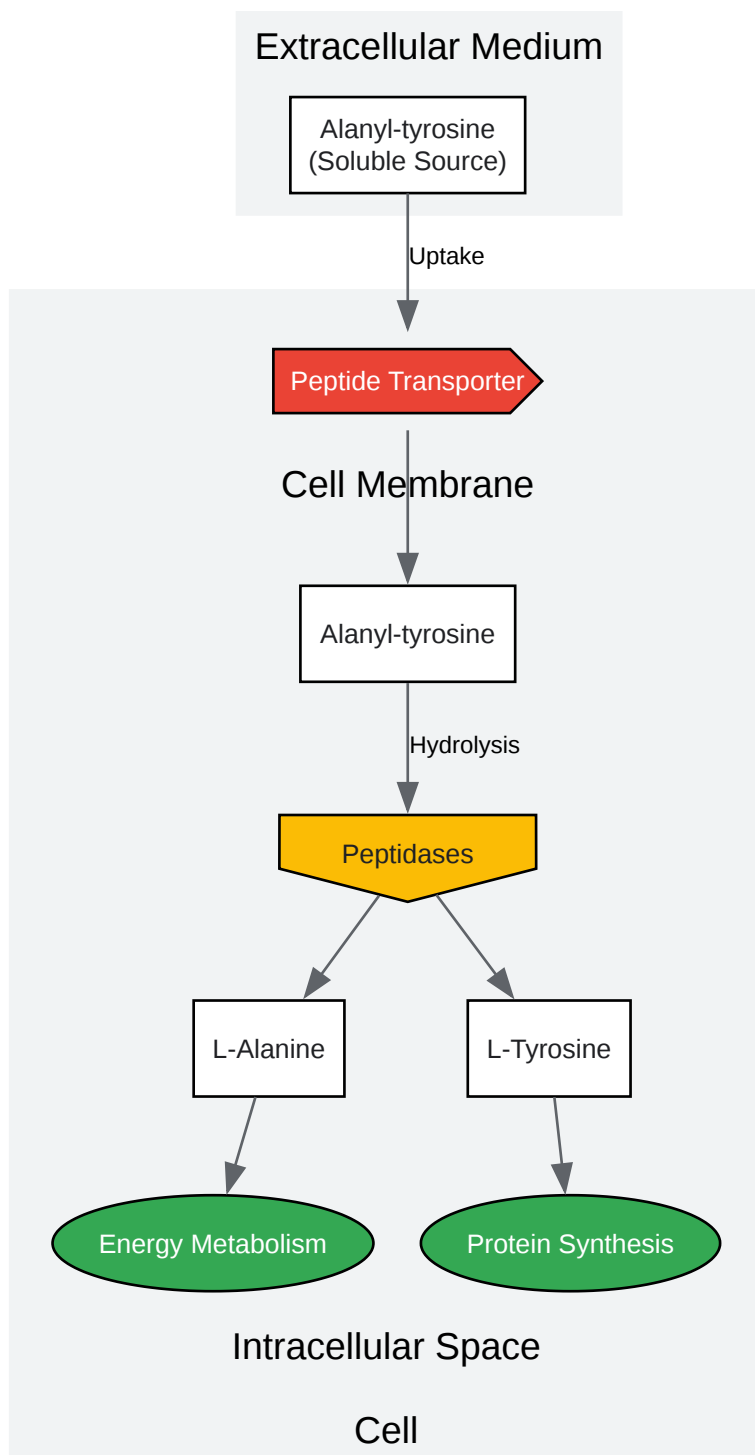
- Condensation: A condensation reaction is performed with L-tyrosine and D-2-chloropropionylchloride in the presence of an acid-binding agent to maintain a pH of 8-12. The reaction is carried out at a temperature below 30°C.
- Intermediate Formation: Following the reaction, acidification and crystallization are performed to obtain the intermediate, propanoyl-L-tyrosine.
- Ammoniation: The intermediate undergoes an ammoniation reaction with an ammoniation reagent at a temperature of 40°C to 70°C and a pressure of 0.05 MPa to 0.50 MPa.
- Purification: After the reaction, ammonia is removed by concentration, and the crude product is obtained through crystallization. The final L-Alanyl-L-tyrosine product is obtained after

purification of the crude product.

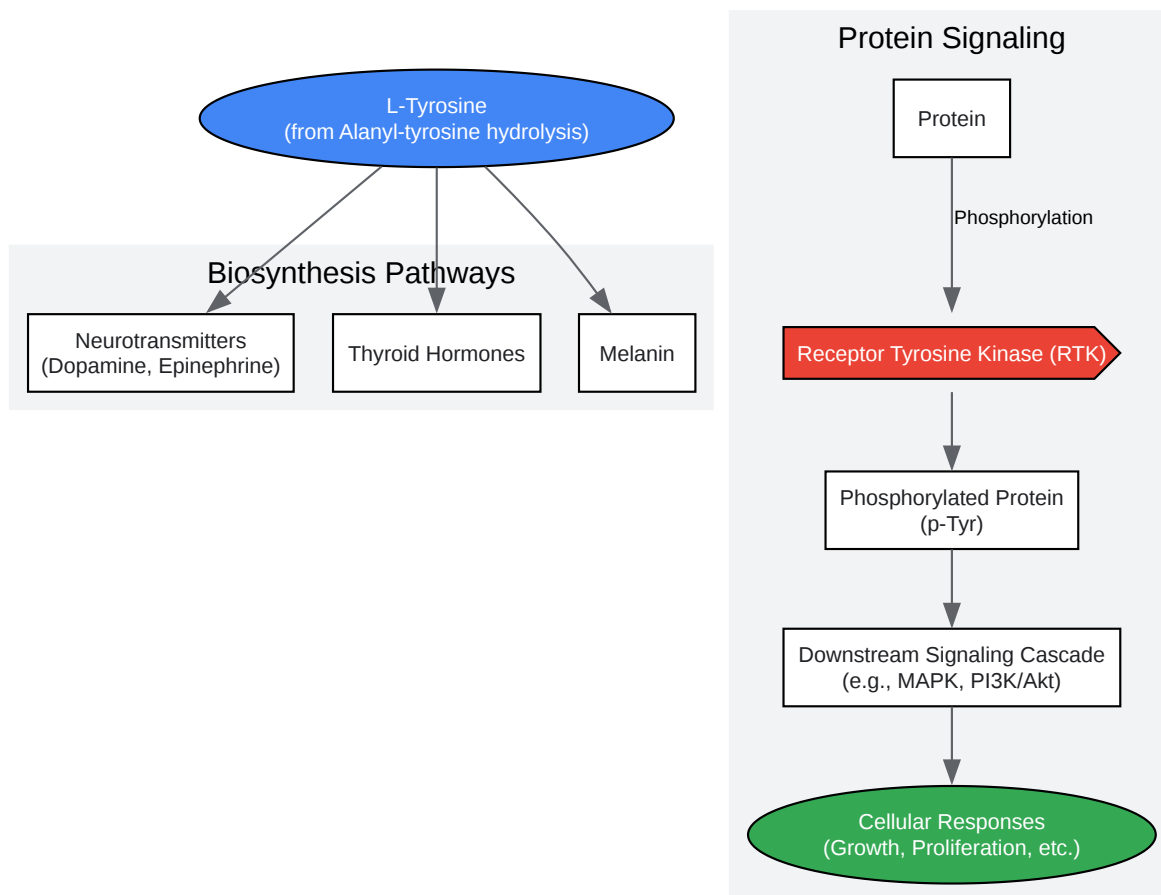
Chemical Synthesis Workflow of L-Alanyl-L-tyrosine



Uptake and Utilization of Alanyl-tyrosine in Cell Culture



Downstream Signaling Roles of Tyrosine



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